

5-Carboxypyridine-3-boronic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Carboxypyridine-3-boronic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Carboxypyridine-3-boronic acid, also known as 5-borononicotinic acid, is a bifunctional molecule of significant interest in medicinal chemistry and organic synthesis. Its structure incorporates both a carboxylic acid and a boronic acid functional group on a pyridine ring, making it a versatile building block for the creation of complex molecular architectures. The presence of the pyridine nitrogen, carboxylic acid, and boronic acid moieties imparts unique electronic and binding properties, positioning it as a valuable component in the design of novel therapeutic agents and functional materials. This technical guide provides an in-depth overview of the core physicochemical properties of **5-carboxypyridine-3-boronic acid**, detailed experimental protocols for their determination, and a discussion of its potential applications.

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-carboxypyridine-3-boronic acid** is fundamental for its application in research and development. These properties influence its solubility, stability, reactivity, and pharmacokinetic profile.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ BNO ₄	[1]
Molecular Weight	166.93 g/mol	[1]
CAS Number	913836-03-0	[1]
Appearance	Solid	
Melting Point	226-230 °C	[1]
Boiling Point	486.3 °C at 760 mmHg	[1]
Density	1.5 g/cm ³	[1]
Solubility	No experimental data available. Boronic acids generally exhibit low solubility in water, which can be enhanced by the addition of sugars. Their solubility in organic solvents varies, with higher solubility often observed in ethers and ketones and lower solubility in hydrocarbons.	[2][3]
pKa	No experimental data available. Arylboronic acids typically have pKa values in the range of 4-10. The presence of both a carboxylic acid and the pyridine nitrogen will result in multiple ionization states.	[4]
logP (predicted)	A predicted XlogP value is available, though the specific value is not consistently reported across all sources. The partition coefficient is a	[5]

critical parameter for predicting drug-likeness.

InChI	InChI=1S/C6H6BNO4/c9-6(10)4-1-5(7(11)12)3-8-2-4/h1-3,11-12H,(H,9,10)	[1]
SMILES	B(C1=CC(=CN=C1)C(=O)O)(O)O	[1]

Experimental Protocols

Accurate determination of physicochemical properties is crucial for the successful application of **5-carboxypyridine-3-boronic acid**. Below are detailed methodologies for key experiments.

Solubility Determination (Dynamic Method)

The dynamic or synthetic method is a common technique for determining the solubility of boronic acids in various solvents.

Principle: This method involves visually or instrumentally monitoring the dissolution of a solid in a liquid upon controlled heating to determine the temperature at which complete dissolution occurs for a given composition.

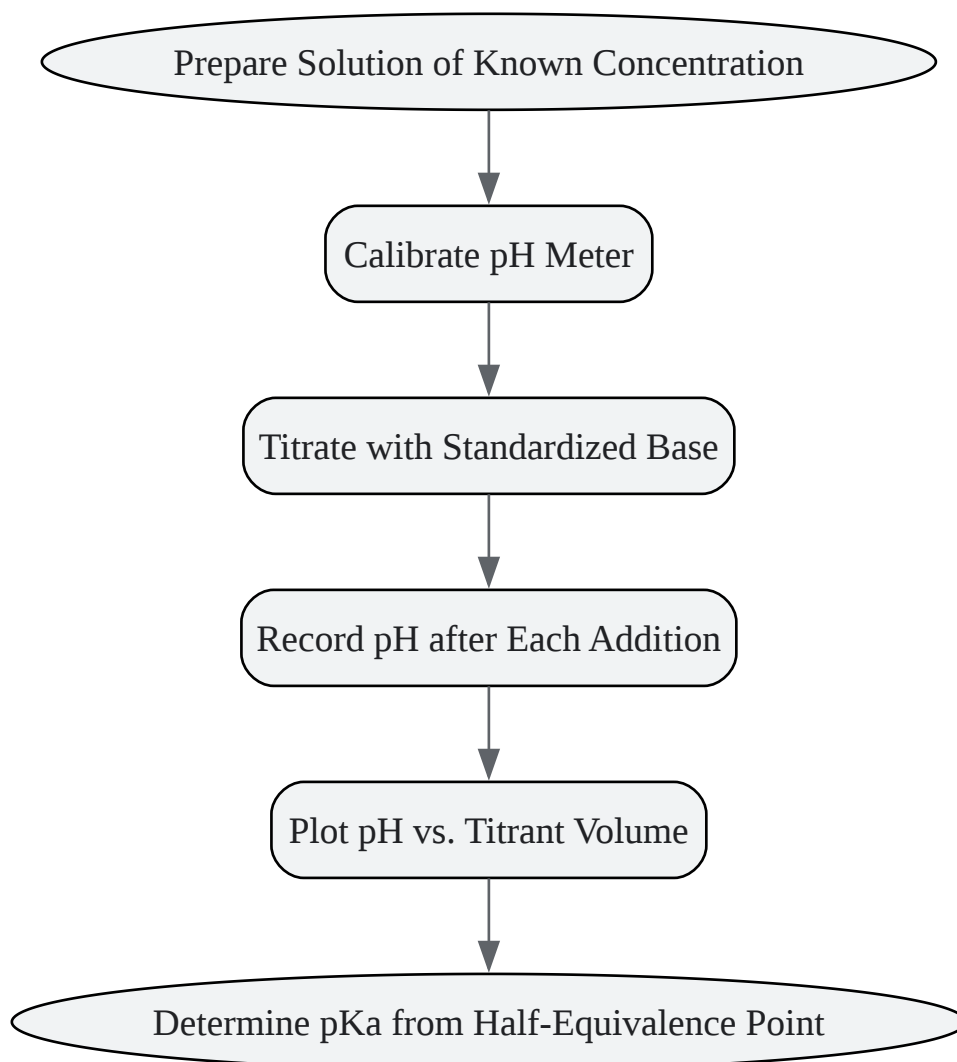
Apparatus:

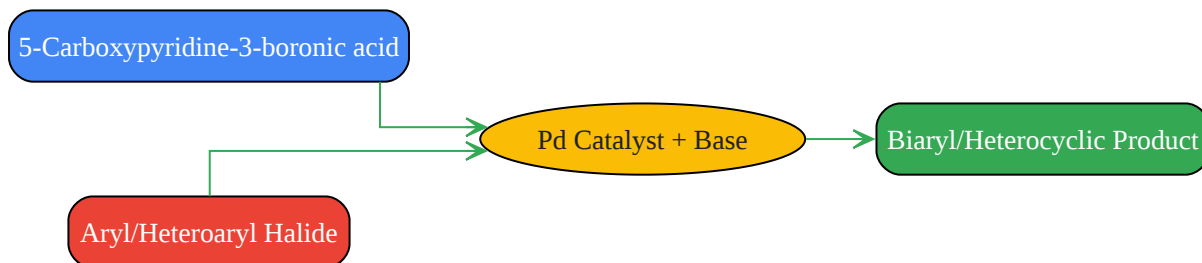
- Jacketed glass vessel with a magnetic stirrer
- Temperature probe
- Light source and a photodetector or a turbidity sensor
- Programmable thermostat

Procedure:

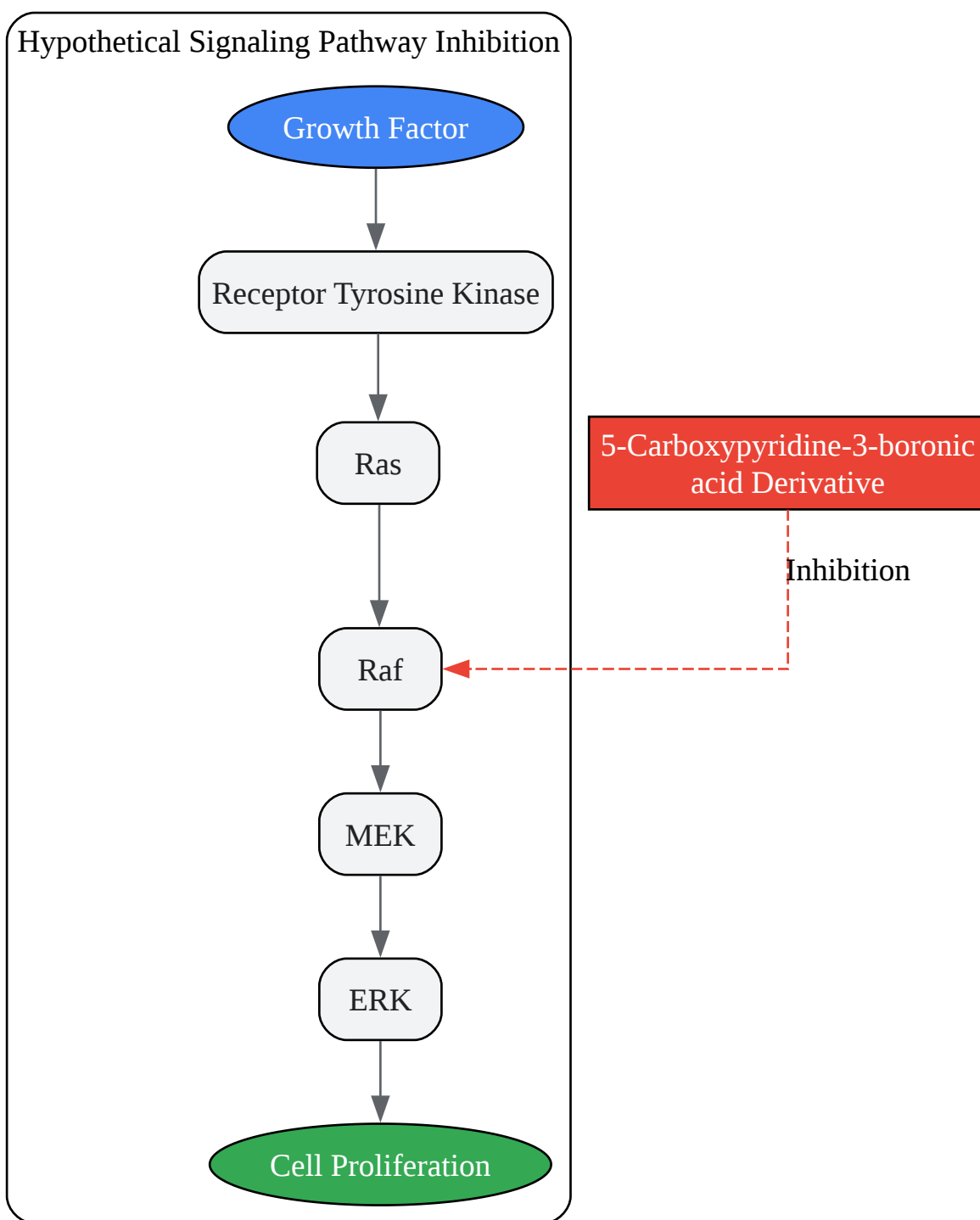
- A precise amount of **5-carboxypyridine-3-boronic acid** and the selected solvent are weighed and placed into the jacketed glass vessel.

- The mixture is stirred continuously while the temperature is slowly increased at a constant rate (e.g., 0.1-0.5 °C/min).
- The turbidity of the solution is monitored. The temperature at which the last solid particles disappear and the solution becomes clear is recorded as the solubility temperature.
- This process is repeated with different compositions of the solute and solvent to construct a solubility curve.





Hypothetical Signaling Pathway Inhibition



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